

Introduction: The Synthetic Utility of a Versatile Building Block

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Compound of Interest

Compound Name: *2,3-Dibromopropionyl chloride*

Cat. No.: B092009

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2,3-Dibromopropionyl chloride is a highly reactive acyl chloride that serves as a valuable intermediate in the synthesis of a wide array of complex organic molecules. Its bifunctional nature, possessing both a reactive acid chloride and two bromine atoms, allows for a diverse range of chemical transformations. This makes it a key component in the construction of heterocyclic compounds and in the introduction of the 2,3-dibromopropionyl moiety into various molecular scaffolds. This guide aims to equip researchers, scientists, and drug development professionals with the essential technical knowledge to effectively and safely utilize this reagent in their work.

Commercial Availability and Supplier Specifications

A multitude of chemical suppliers offer **2,3-Dibromopropionyl chloride**, typically with purities ranging from 95% to over 98%. When selecting a supplier, it is crucial to consider not only the purity but also the available quantities, packaging, and the comprehensiveness of the provided technical and safety documentation. Below is a comparative table of prominent commercial suppliers.

Supplier	Product Number(s)	Purity	Appearance	Additional Notes
Sigma-Aldrich	359426	97%	Liquid	Detailed safety and handling information available. [1]
TCI America	D3288	>98.0% (T)	White to Yellow to Green clear liquid	Available in various quantities.
Thermo Scientific Chemicals	AC433410050, AC433410250	97%	Clear colorless to yellow liquid	Originally part of the Acros Organics portfolio. [2]
Otto Chemie Pvt. Ltd.	D 2538	98%	White to yellow to green	States application in diaminopropionamide synthesis. [3]
Aarnee International	-	95.00% Min.	Yellow to Brown clear liquid	Provides detailed physical property specifications. [4]
Scimply	-	-	-	A manufacturer and distributor offering competitive pricing. [5]
ChemicalBook	-	Varies by supplier	Varies	A platform connecting various Chinese suppliers. [6]

Synthesis and Manufacturing Process: A Mechanistic Perspective

An understanding of the synthesis of **2,3-Dibromopropionyl chloride** is beneficial for assessing its purity and potential impurities. A common industrial process involves the bromination of acrylic acid, followed by chlorination of the resulting 2,3-dibromopropionic acid. [7][8] The use of an iron catalyst is a key inventive feature in some patented processes, leading to high yield and purity.[7][8]

Patented Synthesis Protocol

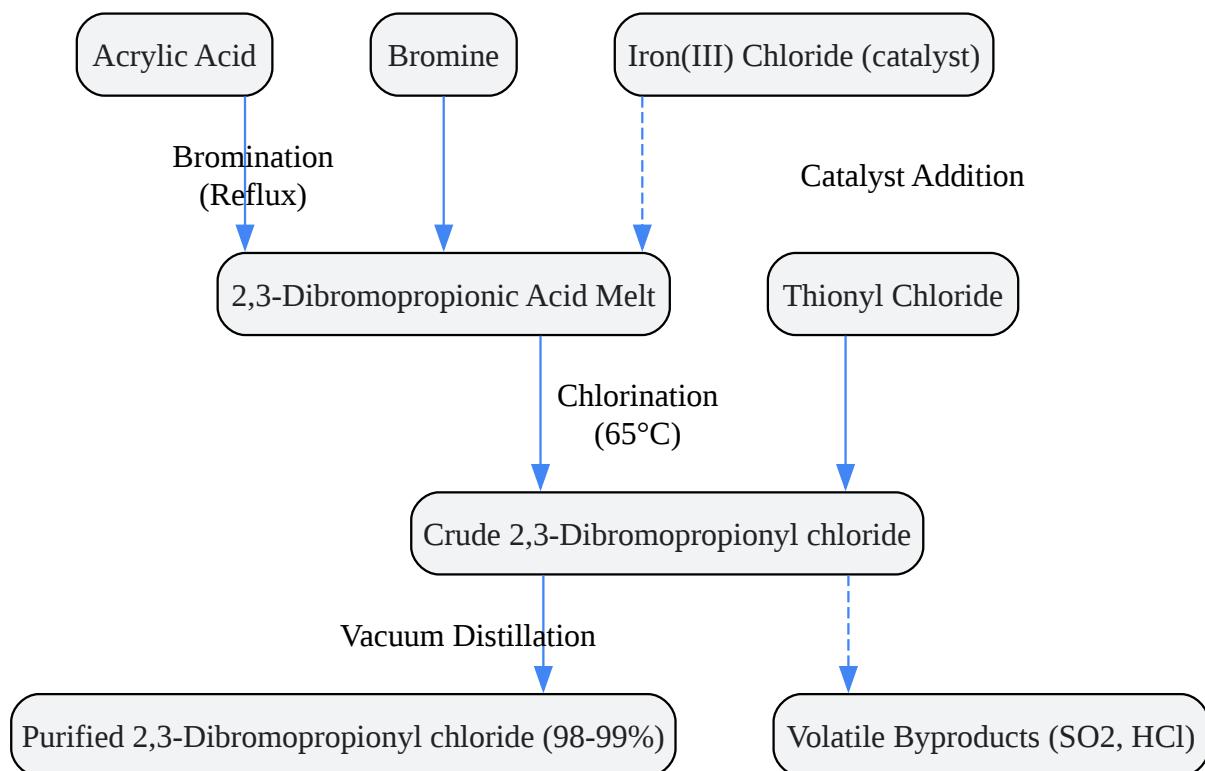
A widely cited method for the preparation of **2,3-Dibromopropionyl chloride** is detailed in US Patent 5,344,977.[7] The process is a one-pot synthesis that ensures high yield and purity.

Experimental Protocol:

- Bromination of Acrylic Acid: Charge a suitable reactor with 224g of bromine at 15-20°C.
- With stirring, uniformly add 100g of acrylic acid over a period of 8 hours. The reaction is exothermic, and the temperature will rise, causing the mixture to reflux.
- After the addition is complete, continue stirring for 30 minutes at 64-66°C to yield a melt of 2,3-dibromopropionic acid.
- Catalyst Addition: To this melt, add 1.1g of a 40% aqueous solution of iron(III) chloride.
- Chlorination: With continuous stirring, uniformly add 191g of thionyl chloride (a 15% excess) to the melt at 65°C over 5 hours.
- Continue stirring for approximately 1 hour at 65°C until the evolution of gas (sulfur dioxide and hydrogen chloride) ceases.
- Work-up: The volatile components are removed by evacuating the system at 65°C to 25 mbar for about 1.5 hours.
- This process yields approximately 344g of **2,3-Dibromopropionyl chloride** with a purity of 98-99%. [7][8]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the industrial synthesis of **2,3-Dibromopropionyl chloride**.



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